

Application Notes and Protocols for Inducing Obesity in Rodents Using Monosodium Glutamate

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Compound of Interest

Compound Name: *Glutamic acid, monosodium salt*

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Introduction

Monosodium glutamate (MSG) is a neurotoxic agent that, when administered to neonatal rodents, can induce a reliable model of obesity.[1][2] This model is characterized by the destruction of neurons in the arcuate nucleus of the hypothalamus, a critical region for regulating energy homeostasis.[1][3] The resulting neuronal loss impairs insulin and leptin signaling, leading to a metabolic syndrome-like state that includes obesity, hyperinsulinemia, and insulin resistance.[1][4][5] This chemically-induced obesity model is a valuable tool for studying the pathophysiology of obesity and for the preclinical evaluation of anti-obesity therapeutics. Unlike genetic models or those induced by a high-fat diet, MSG-induced obesity is often not associated with hyperphagia, allowing for the investigation of obesity mechanisms independent of excessive food intake.[6][7]

Mechanism of MSG-Induced Obesity

Neonatal administration of MSG leads to the selective destruction of neurons in the hypothalamus, particularly in the arcuate nucleus (ARC) and ventromedial hypothalamus (VMH).[1][2] These regions are crucial for integrating peripheral signals regarding energy status, such as insulin and leptin, to regulate food intake and energy expenditure. The loss of these neurons disrupts the normal functioning of the hypothalamic-pituitary axis.[2] This disruption leads to a cascade of metabolic dysfunctions, including vagal hyperactivity and sympathetic-adrenal hypoactivity, which favor nutrient storage and reduced energy expenditure.[2] The key outcomes are increased adiposity, hyperinsulinemia, and impaired glucose tolerance, which develop as the animals mature.[1][4]

Experimental Protocols

The following protocols are synthesized from various published studies to provide a comprehensive guide for inducing obesity in rodents using MSG. The most common and reportedly reliable method involves subcutaneous injections in neonatal animals.[6][7][8]

Protocol 1: Subcutaneous Administration of MSG to Neonatal Mice

This protocol is adapted from studies demonstrating a high success rate in inducing obesity.[6][7]

Materials:

- Monosodium glutamate (MSG) powder
- Sterile saline solution (0.9% NaCl)
- Sterile 1 mL syringes with 27-30 gauge needles
- 70% ethanol for disinfection
- Heating pad or lamp to maintain the pups' body temperature
- Animal scale (0.01 g accuracy)
- Breeding pairs of mice (e.g., C57BL/6, NMRI, or Swiss albino strains)[9][10]

Procedure:

- Preparation of MSG Solution:
 - Prepare a sterile solution of MSG in saline. A common concentration is 40 mg/mL. To prepare, dissolve 4 g of MSG in 100 mL of sterile saline.
 - Ensure the MSG is fully dissolved. The solution should be prepared fresh and can be filter-sterilized using a 0.22 µm filter for optimal sterility.
- Animal Handling and Dosing:
 - Identify newborn pups on postnatal day 1 (P1). Pups should remain with their mother throughout the injection period.
 - On postnatal days 2, 4, 6, 8, 10, 12, and 14, administer MSG subcutaneously.[\[11\]](#) Some protocols suggest daily injections for the first 5-8 days of life.[\[3\]](#)
 - The recommended dose is 4 mg of MSG per gram of body weight (4 mg/g or 4 g/kg).[\[10\]](#) [\[11\]](#)[\[12\]](#)
 - Weigh each pup individually to calculate the precise volume of MSG solution to inject. For a 40 mg/mL solution, the injection volume will be 0.1 mL per 1 g of body weight.
 - To perform the injection, gently lift the pup and create a tent of skin on its back. Insert the needle into the subcutaneous space and inject the calculated volume.
 - Return the pup to its mother immediately after the injection. Use a heating pad or lamp to keep the pups warm when they are temporarily removed from the nest.
- Control Group:
 - A control group of pups should be injected with an equivalent volume of sterile saline solution following the same schedule.[\[11\]](#)
- Post-Injection Monitoring and Weaning:

- Monitor the pups daily for any adverse reactions and for mortality. Some studies report a mortality rate of around 16%.[\[6\]](#)[\[7\]](#)
- Wean the pups at 21 days of age.[\[11\]](#) House them in standard cages with ad libitum access to standard chow and water.
- Confirmation of Obesity Phenotype:
 - The obese phenotype typically develops by 8-12 weeks of age.
 - Monitor body weight weekly.
 - At the end of the study period (e.g., 16-20 weeks), assess for obesity markers such as:
 - Increased body mass index (BMI) and Lee index.[\[11\]](#)
 - Increased weight of epididymal and other fat pads.[\[6\]](#)
 - Measurement of carcass lipid content.[\[6\]](#)
 - Biochemical analyses of blood for glucose, insulin, triglycerides, and cholesterol levels.[\[4\]](#)[\[12\]](#)
 - Glucose and insulin tolerance tests.[\[1\]](#)

Protocol 2: Intraperitoneal Administration of MSG to Neonatal Rats

This protocol is an alternative to subcutaneous injection, primarily used in rats.

Materials:

- Same as in Protocol 1.
- Breeding pairs of rats (e.g., Wistar or Sprague-Dawley strains).[\[9\]](#)[\[12\]](#)

Procedure:

- Preparation of MSG Solution:

- Prepare a sterile MSG solution as described in Protocol 1.
- Animal Handling and Dosing:
 - For newborn rat pups, administer MSG intraperitoneally for the first 5 days of life.[\[4\]](#)
 - The dosage can range from 2 to 4 mg/g of body weight. A dose of 4 mg/g has been shown to be effective in inducing obesity.[\[4\]](#)
 - Weigh each pup and calculate the injection volume.
 - To perform the intraperitoneal injection, hold the pup securely and insert the needle into the lower abdominal quadrant, avoiding the internal organs.
- Control Group:
 - Inject a control group with sterile saline.
- Post-Injection Monitoring and Weaning:
 - Follow the same monitoring and weaning procedures as in Protocol 1.
- Confirmation of Obesity Phenotype:
 - Assess the development of obesity as described in Protocol 1.

Data Presentation

The following tables summarize quantitative data from representative studies on MSG-induced obesity.

Table 1: Summary of MSG Administration Protocols and Outcomes in Mice

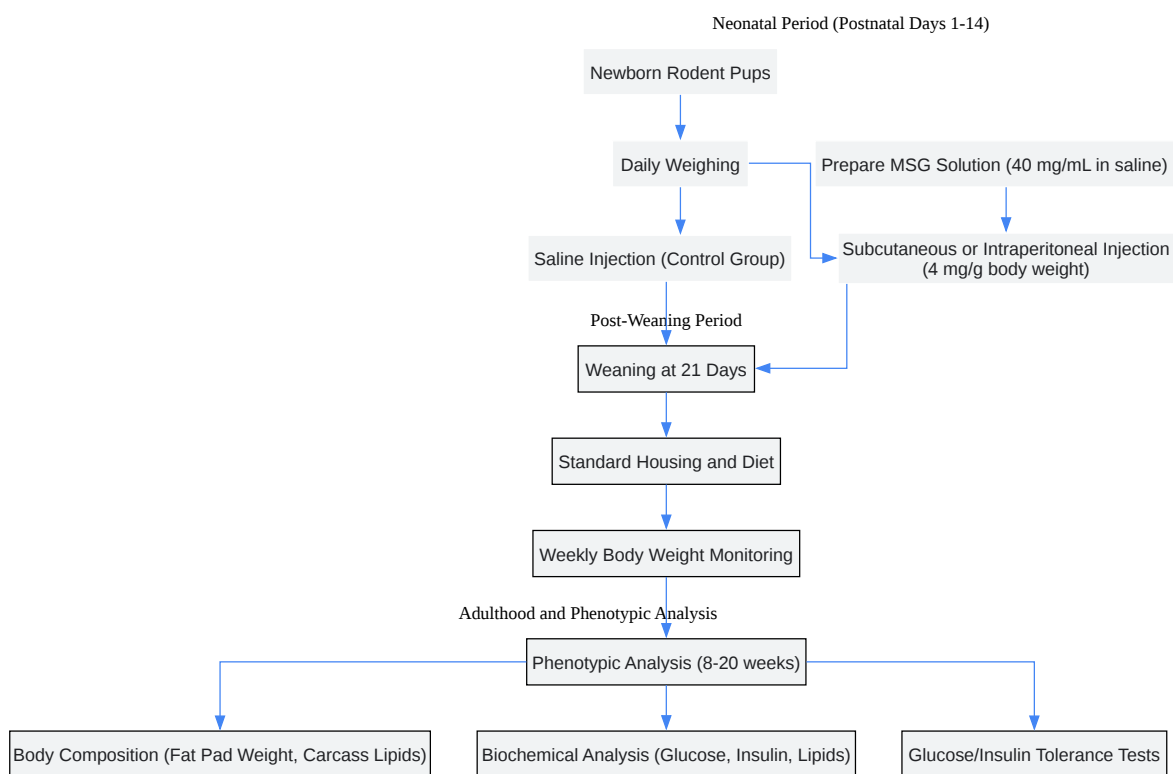
Parameter	Study 1	Study 2
Rodent Strain	CFLP Mice[6][7]	NMRI and C57BL/6 Mice[10]
Administration Route	Subcutaneous[6][7]	Subcutaneous[10]
MSG Dose	3 mg/g body weight[6][7]	4 mg/g body weight[10]
Administration Schedule	Postnatal days 1, 2, 3, 6, 7, 8[6][7]	Postnatal days 2 to 8[10]
Age at Outcome Assessment	20-30 weeks[6]	16 weeks[10]
Key Outcomes	~120% increase in carcass lipid content; increased epididymal fat pad weight in males.[6]	Significantly increased fat to body weight ratio in both strains.[10]

Table 2: Summary of MSG Administration Protocols and Outcomes in Rats

Parameter	Study 1	Study 2
Rodent Strain	Spontaneously Hypertensive Rats (SHR)[4]	Wistar Rats[11][12]
Administration Route	Intraperitoneal[4]	Subcutaneous[11][12]
MSG Dose	4 mg/g body weight[4]	4 g/kg (4 mg/g) body weight[11][12]
Administration Schedule	First 5 days of life[4]	Alternate days from birth to day 14[11][12]
Age at Outcome Assessment	14 months[4]	70 days[11]
Key Outcomes	Developed obesity, impaired glucose tolerance, hyperinsulinemia, and hypertriglyceridemia.[4]	Increased BMI and Lee's index; considered obese.[11]

Visualizations

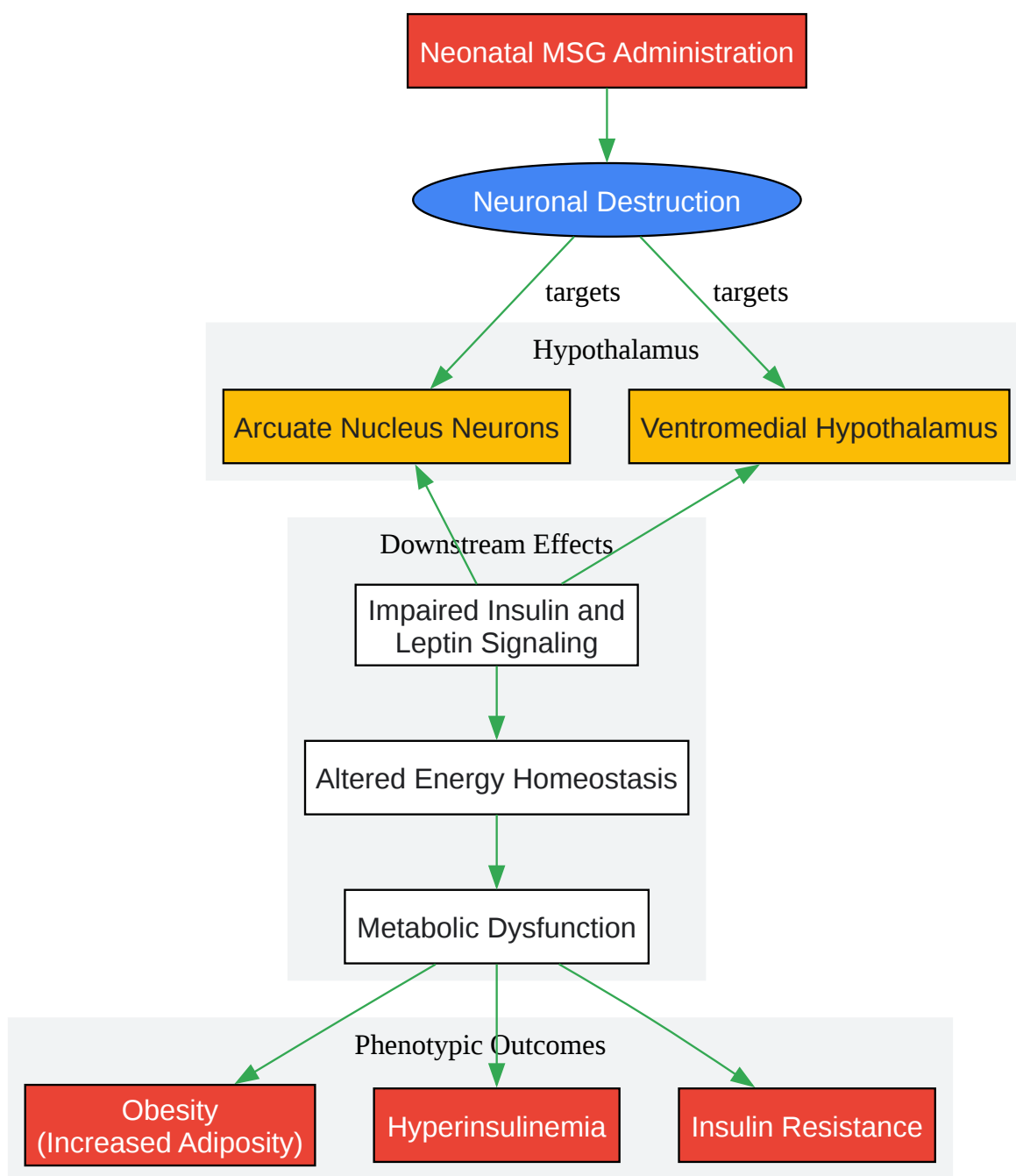
Experimental Workflow



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Caption: Workflow for inducing obesity in rodents using neonatal MSG administration.

Signaling Pathway



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Caption: Simplified signaling pathway of MSG-induced obesity in rodents.

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References

- 1. Monosodium Glutamate induced Obesity Modeling & Pharmacodynamics Service - Creative Biolabs [creative-biolabs.com]
- 2. mdpi.com [mdpi.com]
- 3. clinmedjournals.org [clinmedjournals.org]
- 4. Obesity induced by neonatal monosodium glutamate treatment in spontaneously hypertensive rats: an animal model of multiple risk factors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Obesity: Pathophysiology, monosodium glutamate-induced model and anti-obesity medicinal plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The induction of obesity in rodents by means of monosodium glutamate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The induction of obesity in rodents by means of monosodium glutamate | British Journal of Nutrition | Cambridge Core [cambridge.org]
- 8. [PDF] The induction of obesity in rodents by means of monosodium glutamate | Semantic Scholar [semanticscholar.org]
- 9. Monosodium glutamate: A hidden risk factor for obesity? - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. sid.ir [sid.ir]
- 12. The monosodium glutamate (MSG) obese rat as a model for the study of exercise in obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
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